

solubility and lipophilicity of hentriacontane

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Compound Focus: Hentriacontane

CAS No.: 630-04-6

Cat. No.: S598530

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Physicochemical Properties of Hentriacontane

The table below summarizes the key quantitative data available for **hentriacontane**.

Property	Value	Unit	Source / Comment
Molecular Formula	C ₃₁ H ₆₄	-	[1]
Average Molecular Weight	436.85	g/mol	[1] [2]
Melting Point	66 - 70	°C	[2] (measured); 67.9 °C [1] (experimental)
Boiling Point	180	°C at 4 mmHg	[2]
Water Solubility	2.7e-11	mg/L @ 25 °C (est)	[1]
logP (log octanol/water)	16.501 (est); 12.339 (calc)	-	[1] [3]
logWS	-12.80	-	Crippen Calculated Property [3]

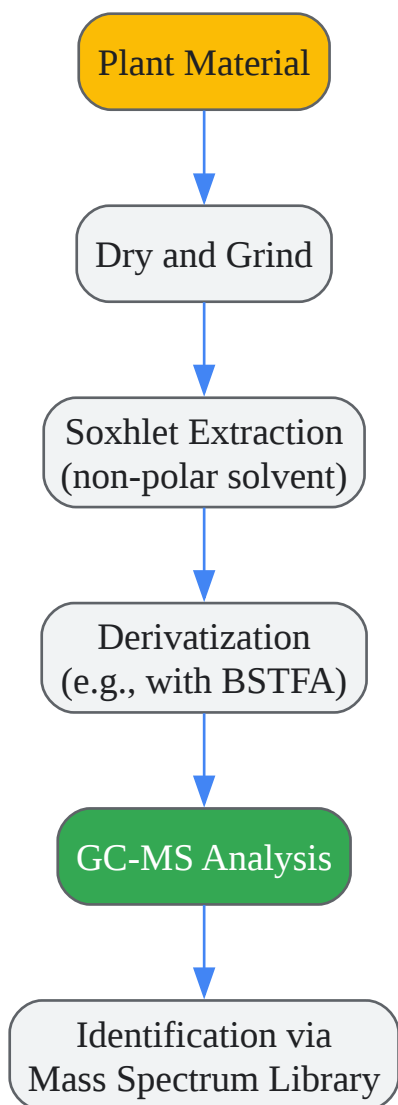
Property	Value	Unit	Source / Comment
State	Solid	-	White to almost white powder/crystal [2]

Experimental Context and Detection

Hentriacontane is a long-chain saturated hydrocarbon (n-alkane) found in various plants and natural waxes [4] [1]. It is typically detected and analyzed as part of a complex mixture of lipophilic compounds.

- **Natural Occurrence:** It is found in the lipophilic fraction of cereal straws like wheat, rye, and triticale [5], and in medicinal plants such as *Withania somnifera* [4].
- **Analytical Method:** The primary method for identifying and quantifying **hentriacontane** in mixtures is **Gas Chromatography-Mass Spectrometry (GC-MS)** [5] [6].
 - **Sample Preparation:** Plant material is dried, ground, and the lipophilic compounds are extracted using a non-polar solvent like chloroform in a Soxhlet apparatus [5].
 - **Analysis:** The extract is derivatized to increase volatility and then injected into the GC-MS. Compounds are identified by comparing their mass spectra with reference libraries [5] [6].

The following diagram illustrates the general workflow for analyzing **hentriacontane** from a biological sample:



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*Experimental workflow for **hentriacontane** analysis.*

Information Gaps and Research Considerations

It is important to note the limitations in the available public data:

- **Limited Solubility Data:** The extremely low water solubility is estimated, not experimentally measured in the provided sources [1]. There is a lack of data on solubility in various pharmaceutically relevant organic solvents.
- **Lack of Detailed Protocols:** While the general analytical method is GC-MS, the search results do not provide a detailed, step-by-step protocol suitable for independent replication.

- **Estimated Lipophilicity:** The high logP values are calculated or estimated, indicating **hentriacontane** is extremely lipophilic [3] [1]. This property makes it challenging to work with in aqueous biological systems relevant to drug development.

The available data defines **hentriacontane** as a very high molecular weight, extremely lipophilic compound with negligible water solubility. For specific experimental details, you may need to consult specialized handbooks on natural product analysis or investigate commercial laboratory testing services.

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